

3,7-Dimethyloctan-3-ol solubility in different organic solvents

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Compound of Interest

Compound Name: 3,7-Dimethyloctan-3-ol

Cat. No.: B3427242

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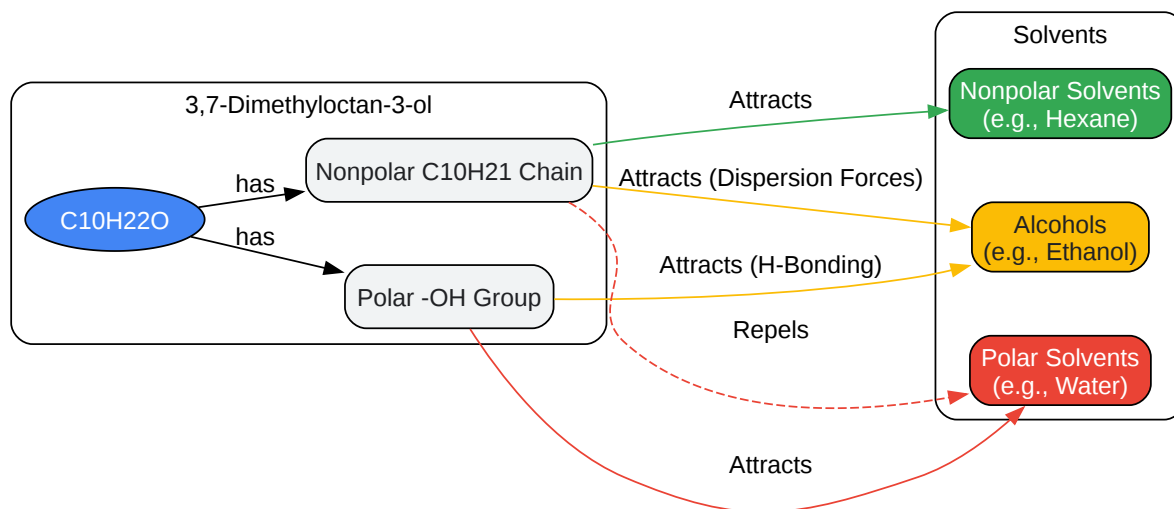
An In-depth Technical Guide to the Solubility of **3,7-Dimethyloctan-3-ol** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **3,7-dimethyloctan-3-ol** (also known as tetrahydrolinalool), a tertiary alcohol with applications in fragrances and as a flavoring agent. This document compiles available solubility data, presents detailed experimental protocols for solubility determination, and illustrates key concepts and workflows through diagrams.

Core Concept: "Like Dissolves Like"

The solubility of **3,7-dimethyloctan-3-ol** is governed by its molecular structure, which features a polar hydroxyl (-OH) group and a nonpolar ten-carbon alkyl chain.^[1] The principle of "like dissolves like" is central to understanding its behavior in different solvents.^[1] This means it is expected to have good solubility in other alcohols and nonpolar organic solvents, while its long hydrophobic chain limits its solubility in highly polar solvents like water.^[1]



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Solubility interactions based on molecular polarity.

Quantitative and Qualitative Solubility Data

While extensive quantitative data for **3,7-dimethyloctan-3-ol** across a wide range of organic solvents is not readily available in published literature, the following table summarizes the existing information.

Solvent	Formula	Type	Solubility	Temperature (°C)	Source
Water	H ₂ O	Highly Polar	320 mg/L	25	[2] [3]
Ethanol (70%)	C ₂ H ₅ OH	Polar Protic	1 mL in 2 mL	Not Specified	[4]
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble	Not Specified	[2] [4]
Hexane	C ₆ H ₁₄	Nonpolar	Good solubility (qualitative)	Not Specified	[1]
Fixed Oils	N/A	Nonpolar	Soluble	Not Specified	[4]

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of liquid alcohols like **3,7-dimethyloctan-3-ol**.

Protocol 1: Isothermal Equilibrium Cloud Point Method

This method is effective for determining the maximum solubility of a liquid in another liquid solvent.[\[5\]](#)

Objective: To determine the saturation point of **3,7-dimethyloctan-3-ol** in a given solvent at a constant temperature.

Materials:

- **3,7-Dimethyloctan-3-ol**
- Solvent of interest
- Magnetic stirrer and stir bar
- Thermostatically controlled water bath
- Burette (calibrated)

- Jacketed glass vessel or Erlenmeyer flask
- Light source for observing turbidity

Procedure:

- Setup: Place the jacketed glass vessel in the thermostatically controlled water bath set to the desired temperature (e.g., 25°C). Allow the system to equilibrate.
- Solvent Addition: Accurately measure a known volume or mass of the solvent into the vessel.
- Stirring: Begin stirring the solvent vigorously enough to create a vortex without introducing air bubbles.[\[5\]](#)
- Titration: Slowly add **3,7-dimethyloctan-3-ol** from the burette into the stirring solvent.[\[5\]](#)
- Observation: Continuously observe the solution against a light source. The "cloud point" is reached when the solution first shows a persistent slight turbidity, indicating that it is saturated and a second phase is beginning to form.[\[5\]](#)
- Recording: Record the volume of **3,7-dimethyloctan-3-ol** added.
- Calculation: Calculate the solubility in terms of g/100 mL, mol/L, or other appropriate units.
- Replication: Repeat the experiment at least three times to ensure reproducibility.

Protocol 2: Quantitative Analysis via Gas Chromatography (GC)

This protocol is used for precise quantification of solubility by analyzing the concentration of a saturated solution.

Objective: To determine the solubility by creating a saturated solution and measuring the concentration of **3,7-dimethyloctan-3-ol** using Gas Chromatography (GC).

Materials:

- **3,7-Dimethyloctan-3-ol**

- Solvent of interest
- Internal standard (e.g., a non-interfering alkane)
- Vials with screw caps
- Shaking incubator or orbital shaker at a constant temperature
- Syringe filters (0.45 μm , PTFE or other solvent-compatible material)
- Gas chromatograph with a Flame Ionization Detector (FID)
- Appropriate GC column (e.g., a nonpolar or mid-polar capillary column)

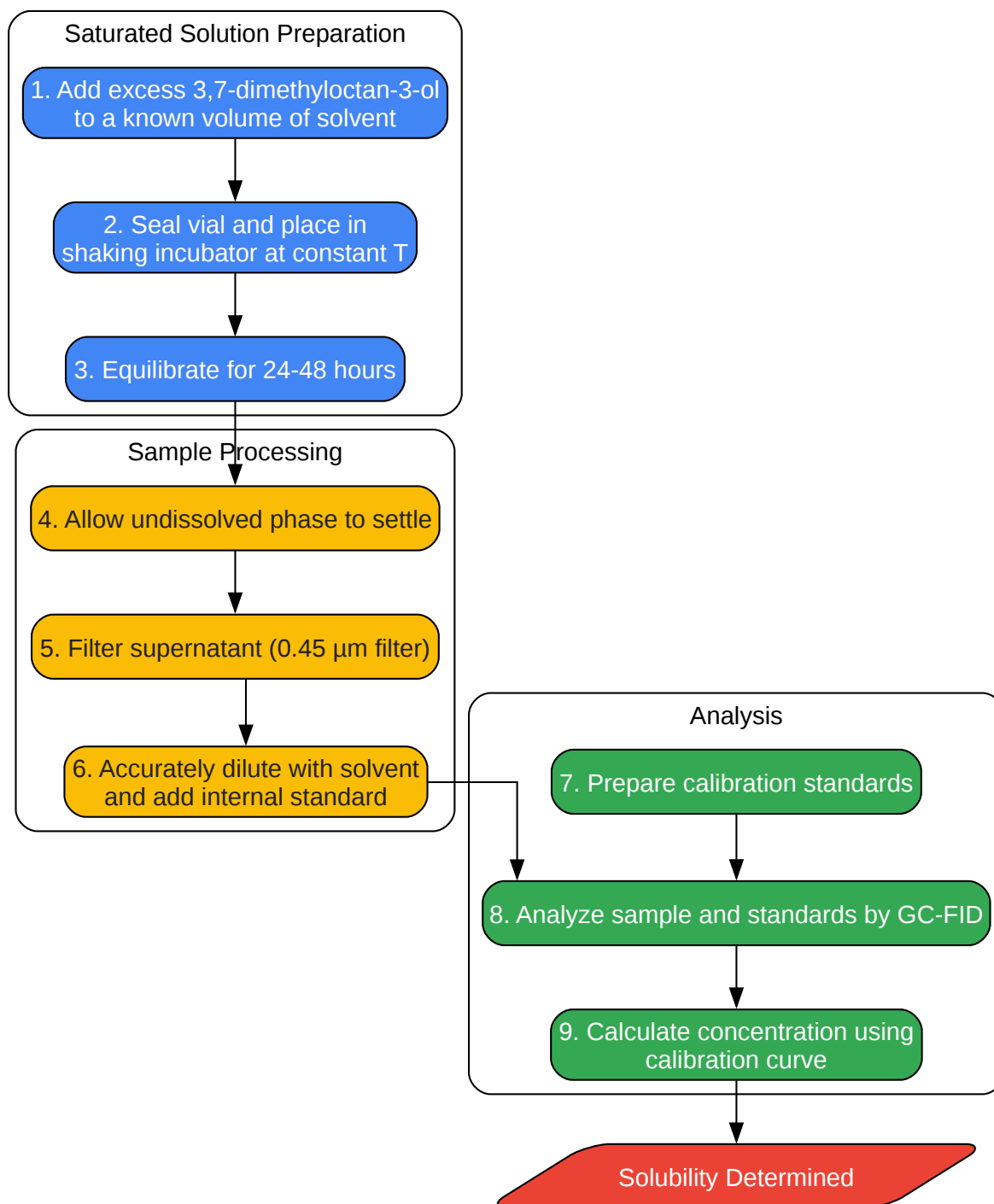
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **3,7-dimethyloctan-3-ol** to a known volume or mass of the solvent in a sealed vial. "Excess" means enough solute is added so that an undissolved phase remains.
 - Place the vial in a shaking incubator at a constant temperature for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Preparation for GC:
 - Allow the vial to stand undisturbed at the equilibrium temperature until the undissolved phase has settled.
 - Carefully draw a sample from the supernatant (the clear, saturated solution) using a syringe.
 - Filter the sample through a 0.45 μm syringe filter to remove any suspended microdroplets.
 - Accurately dilute the filtered sample with the pure solvent to a concentration within the calibrated range of the GC. Add a known amount of an internal standard.

- GC Analysis:
 - Prepare a series of calibration standards of **3,7-dimethyloctan-3-ol** in the solvent with the internal standard.
 - Analyze the calibration standards and the prepared sample using an established GC method. The NIST WebBook indicates that Gas Chromatography is a suitable analytical technique for this compound.[\[6\]](#)
 - Generate a calibration curve by plotting the peak area ratio (analyte/internal standard) versus concentration.
- Calculation:
 - Determine the concentration of the diluted sample from the calibration curve.
 - Calculate the concentration of the original saturated solution, accounting for the dilution factor. This value represents the solubility.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the quantitative determination of solubility using the GC method.



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Workflow for quantitative solubility determination via GC.

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